

# Application Notes and Protocols for $^{68}\text{Ga}$ -NOTA-AE105 PET/CT Imaging

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## Compound of Interest

Compound Name: *Nota-AE105*

Cat. No.: *B12388337*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction:

These application notes provide a comprehensive overview of the patient preparation and procedural steps for a  $^{68}\text{Ga}$ -**NOTA-AE105** Positron Emission Tomography/Computed Tomography (PET/CT) scan.  $^{68}\text{Ga}$ -**NOTA-AE105** is an investigational radiopharmaceutical agent that targets the urokinase-type plasminogen activator receptor (uPAR), a biomarker associated with cancer aggressiveness and metastasis. This document synthesizes information from clinical trials and establishes best-practice guidelines based on analogous Gallium-68 labeled radiotracers, owing to the limited publicly available, specific patient preparation protocols for  $^{68}\text{Ga}$ -**NOTA-AE105**.

## Patient Preparation Protocol

Proper patient preparation is crucial for optimal image quality and accurate interpretation of  $^{68}\text{Ga}$ -**NOTA-AE105** PET/CT scans. The primary objectives are to ensure patient safety, maximize radiotracer uptake in target tissues, and minimize background activity and radiation exposure.

### Pre-Appointment Instructions:

- **Hydration:** Patients should be well-hydrated. It is recommended to drink approximately 1 liter (about 4 glasses) of water in the 2 hours leading up to the appointment. Good hydration

facilitates the clearance of the radiotracer from non-target tissues and reduces the radiation dose to the bladder.[1][2]

- Fasting: No strict fasting is generally required for Gallium-68 based scans, apart from those targeting glucose metabolism. Patients may consume a light meal before the scan.[3]
- Medications: Patients should be advised to continue their regular medications. However, it is crucial to obtain a complete medication history to rule out any potential interference, although none are specifically documented for <sup>68</sup>Ga-**NOTA-AE105**. For other Ga-68 tracers like <sup>68</sup>Ga-DOTATATE, discontinuation of specific medications like somatostatin analogs is necessary.[4][5]
- Clothing: Patients should wear warm, comfortable clothing without metal zippers, buttons, or buckles to avoid artifacts on the CT images.
- Physical Activity: It is advisable to avoid strenuous physical activity for 24 hours prior to the scan to prevent non-specific tracer uptake in muscles.

#### Day of Appointment Procedures:

- Informed Consent and History: Obtain written informed consent from the patient after a thorough explanation of the procedure, including its risks and benefits. A detailed medical history should be taken, including known allergies and current medications.
- Vital Signs: Record the patient's vital signs (blood pressure, heart rate, and temperature) before radiotracer administration.
- Intravenous (IV) Access: Establish a patent intravenous line in an arm vein, preferably one that will not be in the field of view of the primary area of interest.
- Radiotracer Administration: An intravenous injection of approximately 200 MBq of <sup>68</sup>Ga-**NOTA-AE105** is administered. The exact dose may vary based on institutional protocols and patient weight.
- Uptake Phase: Following the injection, the patient should rest comfortably for an uptake period of 45 to 60 minutes. During this time, the patient should remain seated or lying down and avoid significant movement or talking.

- **Pre-Scan Voiding:** Immediately before positioning on the PET/CT scanner, the patient should be encouraged to empty their bladder. This minimizes the radiation dose to the bladder and reduces interference from tracer accumulation in the urinary system, which can obscure pelvic structures.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for a  $^{68}\text{Ga}$ -NOTA-AE105 PET/CT scan, compiled from published clinical trial data.

Parameter	Value	Reference
Administered Activity	~200 MBq (range: 83–222 MBq)	Clinical Trials
Uptake/Waiting Period	20 - 60 minutes	Clinical Trials
PET Scan Duration	20 - 45 minutes	Inferred
Pre-Scan Hydration	~1 Liter of water over 2 hours	
Post-Scan Hydration	Encouraged to drink plenty of fluids	

## Experimental Protocol: $^{68}\text{Ga}$ -NOTA-AE105 PET/CT Imaging

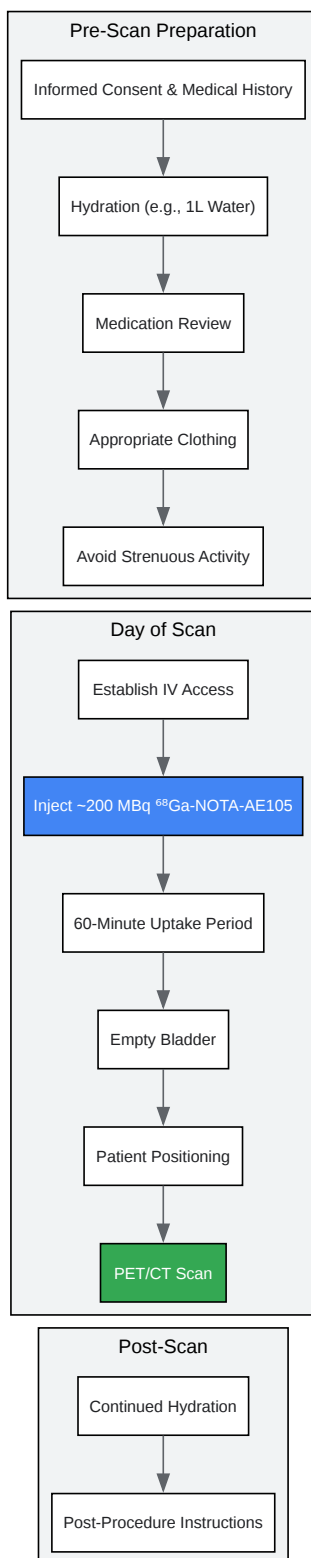
- **Patient Verification and Preparation:**
  - Confirm patient identity.
  - Verify that pre-scan instructions (hydration, medication, etc.) have been followed.
  - Insert an intravenous cannula.
- **Radiopharmaceutical Administration:**
  - Aseptically draw up the prescribed dose of  $^{68}\text{Ga}$ -NOTA-AE105.

- Administer the radiotracer via slow intravenous injection.
- Flush the cannula with sterile saline to ensure the full dose is delivered.
- Uptake Phase:
  - Escort the patient to a quiet waiting area.
  - Instruct the patient to rest for 45-60 minutes.
- Patient Positioning and CT Scan:
  - Ask the patient to void immediately before the scan.
  - Position the patient on the PET/CT scanner couch, typically in a supine position with arms raised above the head if tolerable.
  - Perform a low-dose CT scan for attenuation correction and anatomical localization.
- PET Scan Acquisition:
  - Immediately following the CT scan, begin the PET acquisition.
  - The scan is typically performed from the mid-thigh to the base of the skull.
  - Acquisition time per bed position is typically 2-4 minutes.
- Post-Scan Procedure:
  - Assist the patient off the scanner.
  - Remove the intravenous cannula.
  - Advise the patient to continue drinking fluids throughout the day to help clear the remaining radioactivity from their body.
  - Provide any necessary post-procedure instructions, such as minimizing close contact with pregnant women and young children for a few hours.

## Visualizations

Diagram 1: Patient Preparation Workflow for  $^{68}\text{Ga}$ -NOTA-AE105 PET/CT

Patient Preparation Workflow for  $^{68}\text{Ga}$ -NOTA-AE105 PET/CT



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Caption: Workflow for patient preparation and imaging with  $^{68}\text{Ga}$ -NOTA-AE105.

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